

# Technical Guide: Principles and Applications of L-Methionine ( ; ) NMR Probes

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## Compound of Interest

Compound Name: L-METHIONINE (1-13C; 15N)

Cat. No.: B1579930

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## Executive Summary

The use of L-Methionine (

;

) represents a specialized "sparse labeling" strategy distinct from the more common uniform labeling (

) or methyl-specific labeling (

). By selectively isotopically enriching the backbone carbonyl carbon (

) and the

-amino nitrogen (

), researchers gain a precision tool for decoupling metabolic fates and measuring specific dipolar couplings without the spectral crowding associated with uniform labeling.

This guide details the physical principles, experimental workflows, and data interpretation frameworks for utilizing this probe in Metabolic Flux Analysis (MFA) and Solid-State NMR (ssNMR).

## Part 1: The Physics of the Probe

To effectively deploy this probe, one must understand the specific spin topology. Unlike uniform labeling where magnetization transfers freely through scalar couplings (

,

), the L-Methionine (

;

) probe presents a discontinuous spin system within the residue itself.

### Spin Topology and Couplings

The L-Methionine (

;

) molecule contains two active NMR nuclei separated by the "silent"

.

- (Carbonyl, ):  
): The carboxyl carbon.
- (Amide/Amino): The backbone nitrogen.
- The Bridge ( ):  
): Acts as a barrier to strong scalar coupling.

Interaction Type	Nuclei Pair	Magnitude	Consequence for Experiment
Scalar Coupling ( )		~0 Hz	No direct bond; they are separated by .
Scalar Coupling ( )		< 2 Hz	Too weak for efficient magnetization transfer in standard solution HSQC/HNCO.
Dipolar Coupling ( )		Distance Dependent ( )	Primary mechanism for Solid-State NMR (REDOR).
Inter-residue ( )		~15 Hz	Only visible if residue is also labeled.

## The "Dual-Fate" Principle

In metabolic studies, this probe is superior to uniformly labeled Methionine because it acts as two independent tracers packaged in one molecule.

- The

Fate: Tracks transamination reactions (glutamate synthesis) and incorporation into the protein backbone.

- The

Fate: Tracks decarboxylation events (polyamine synthesis) or protein C-termini.

## Part 2: Experimental Workflows

### Metabolic Flux Analysis (MFA) Protocol

Objective: Trace the divergence of Nitrogen and Carbon pathways in cancer metabolism or fermentation.

Protocol:

- Media Preparation: Prepare a custom DMEM or M9 minimal medium lacking Methionine.
- Probe Introduction: Supplement with L-Methionine ( ; ) at physiological concentration (typically 0.1 - 0.5 mM).
  - Critical Step: Ensure no unlabeled Methionine is present to prevent isotopic dilution.
- Incubation: Culture cells (e.g., HeLa, E. coli) for 24-48 hours (approx. 2 cell divisions) to reach isotopic steady state.
- Extraction:
  - Metabolite Phase: Methanol/Chloroform extraction for free amino acids.
  - Protein Phase: Acid hydrolysis for protein-bound amino acids.
- Acquisition:
  - 1D  
-NMR: Focus on the carbonyl region (170-180 ppm).
  - 1D  
-NMR: Focus on the amide/amine region.
  - 2D  
HSQC: If analyzing intact proteins or peptides.

## Solid-State REDOR (Distance Measurement)

Objective: Measure the distance between the Methionine Carbonyl and a Nitrogen atom (either intra-residue or inter-molecular in amyloid fibrils).

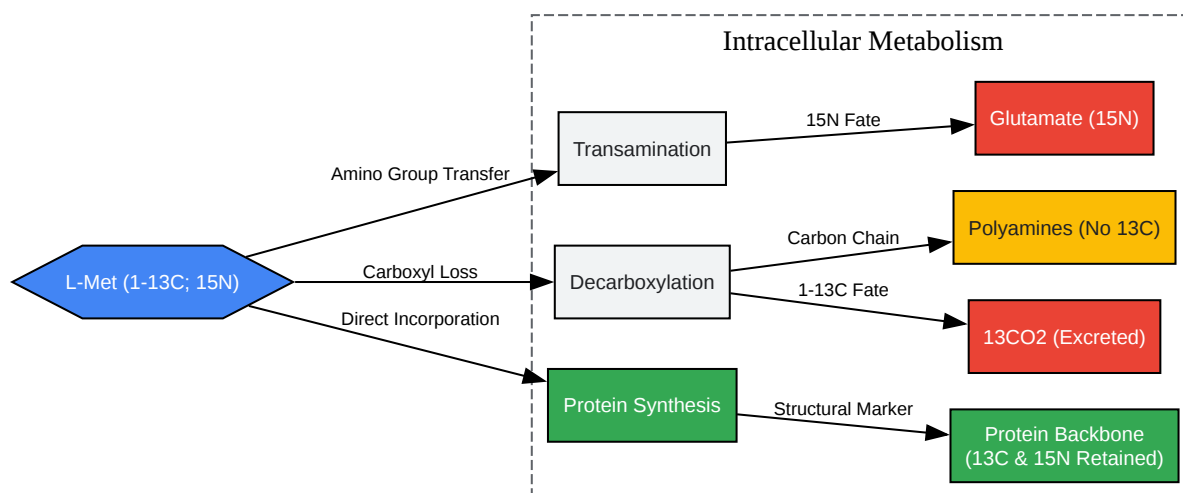
Protocol:

- Sample Prep: Lyophilize the labeled peptide/protein into a rotor.
- MAS Setup: Spin sample at Magic Angle (typically 10-20 kHz).
- Pulse Sequence: Apply REDOR (Rotational Echo Double Resonance).
  - Reference Scan ( ): Standard echo sequence.
  - Dephasing Scan ( ): Apply -pulses on the channel during the echo period.
- Analysis: The difference signal ( ) is directly proportional to the dipolar coupling, which yields the distance.

## Part 3: Visualization of Pathways & Logic

### Metabolic Fate Tracking

The following diagram illustrates how the single probe splits into distinct metabolic signals.

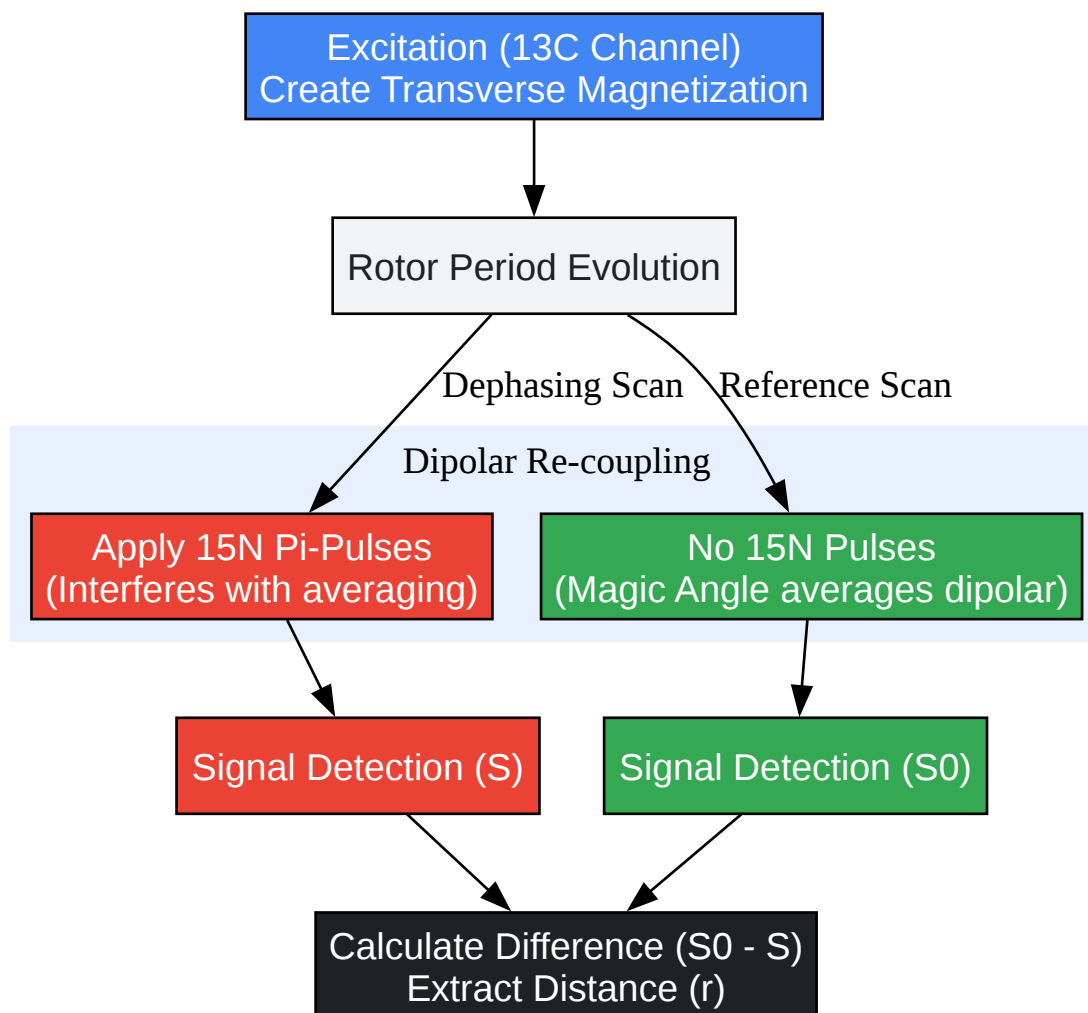


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Caption: Figure 1: Divergent metabolic pathways of the dual-labeled Methionine probe. The <sup>15</sup>N and 1-<sup>13</sup>C labels report on separate catabolic events.

## REDOR Pulse Logic (Solid State)

This diagram visualizes the logic of the REDOR experiment used to measure distances with this probe.



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Caption: Figure 2: Logic flow of the REDOR experiment. The difference in signal intensity ( $S_0 - S$ ) quantifies the proximity of the  $^{13}\text{C}$  and  $^{15}\text{N}$  nuclei.

## Part 4: Data Analysis & Interpretation[1]

When analyzing data derived from this probe, the absence of scalar coupling between the labels necessitates a specific interpretive framework.

### Chemical Shift Reference Table

Use these values to assign peaks in your 1D or 2D spectra. Note that the

is a carbonyl, appearing far downfield.

Nucleus	Chemical Shift (ppm)	Coupling Partner	Coupling Constant ( )	Notes
(Carbonyl)	173.0 - 176.0	(Next Residue)	~15 Hz	Only sees next residue if that residue is labeled.
(Carbonyl)	173.0 - 176.0		~55 Hz	Only visible if natural abundance (1.1%) or uniform label.
(Amide)	118.0 - 122.0		~92 Hz	Visible in HSQC.
(Amide)	118.0 - 122.0	(Same Residue)	< 2 Hz	The "Silent" Coupling.

## Calculating Metabolic Flux

In a "One-Shot"

experiment, the flux is determined by the ratio of isotopic enrichment in the products.

Equation for Transamination Rate (

):

Self-Validation Checkpoint:

- If you see

signals in Glutamate but NO

signals in downstream polyamines, the Methionine backbone is being scavenged for nitrogen, not carbon skeletons.

- Quality Control: Verify the percentage of labeling in the input media using Mass Spectrometry before starting the NMR culture.

## Part 5: Case Studies in Drug Development

### Case A: Tracking Methionine Dependence in Cancer

Many tumors are "Methionine Dependent" (Hoffman Effect). They cannot recycle Homocysteine back to Methionine.

- Experiment: Feed tumor cells  
  
-Met.
- Observation: In healthy cells, the  
  
label cycles back through the salvage pathway. In dependent tumor cells, the  
  
accumulates in S-Adenosylmethionine (SAM) or is lost to transamination, while the  
  
is rapidly excreted as  
  
(via decarboxylation).
- Result: The ratio of  
  
retention vs.  
  
retention serves as a biomarker for drug efficacy (e.g., Methioninase treatment).

### Case B: Antibiotic Mechanism of Action (Solid State)

- Scenario: A new peptide antibiotic targets bacterial cell walls.
- Method: Incorporate  
  
-Met into the peptidoglycan of *S. aureus*.
- Measurement: Use REDOR to measure the distance between the Met-Carbonyl and the Nitrogen of the cross-linking bridge.

- Outcome: A change in distance (dephasing curve) upon drug binding indicates a disruption of the cell wall architecture.

## References

- Moseley, H. N. B. (2010). Metabolic Flux Analysis using NMR and Mass Spectrometry. In Metabolomics. Retrieved from [\[Link\]](#)
- Gullion, T., & Schaefer, J. (1989). Rotational-echo double-resonance NMR. Journal of Magnetic Resonance (1969), 81(1), 196-200. (Foundational REDOR methodology). Retrieved from [\[Link\]](#)
- Lane, A. N., & Fan, T. W. (2017). NMR-based stable isotope resolved metabolomics in systems biochemistry. Archives of Biochemistry and Biophysics, 628, 123-131. Retrieved from [\[Link\]](#)
- Higman, V. A. (2013).<sup>[1]</sup> HNC0 Pulse Sequence Description and Magnetization Transfer. Protein NMR. Retrieved from [\[Link\]](#)

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## Sources

- 1. [protein-nmr.org.uk](http://protein-nmr.org.uk) [[protein-nmr.org.uk](http://protein-nmr.org.uk)]
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